

Comprehensive Safety and Operational Guide for Handling 3-(2,2-Dibromoacetyl)benzotrile

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Compound of Interest

Compound Name: 3-(2,2-Dibromoacetyl)benzotrile

CAS No.: 212374-08-8

Cat. No.: B3115881

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Introduction & Chemical Profile

3-(2,2-Dibromoacetyl)benzotrile (CAS: 212374-08-8) is a highly reactive brominated aromatic compound utilized as a critical building block in advanced drug development and organic synthesis[1]. The molecule features a benzotrile scaffold functionalized with a dibromoacetyl group.

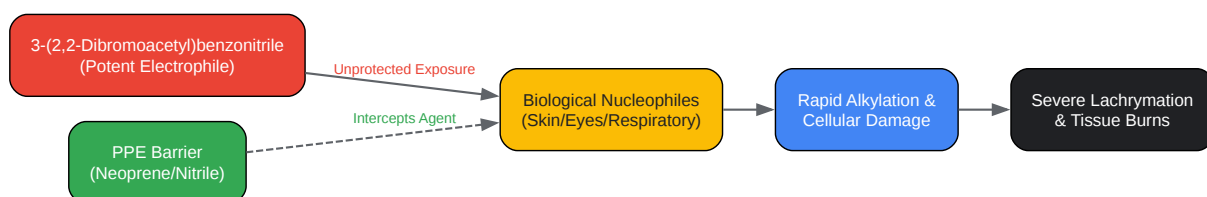
Causality of Reactivity: The extreme electrophilicity of this compound stems from the electron-withdrawing effects of the two alpha-bromine atoms coupled with the carbonyl group[2]. This creates a highly electron-deficient alpha-carbon, making the molecule an exceptionally potent alkylating agent. When exposed to biological tissues, it rapidly undergoes nucleophilic attack by cellular thiols and amines, leading to severe cellular damage, painful chemical burns, and violent lachrymation (tearing)[3][4].

Table 1: Quantitative Chemical & Hazard Profile

Property	Specification
Chemical Name	3-(2,2-Dibromoacetyl)benzotrile
CAS Number	212374-08-8
Molecular Formula	C9H5Br2NO
Molecular Weight	302.95 g/mol [5]
GHS Hazard Statements	H301 (Toxic if swallowed), H305 (May be harmful if swallowed and enters airways)[6]
Operational Hazards	Potent Lachrymator, Severe Skin/Eye Irritant, Alkylating Agent[7][8]

Mechanism of Toxicity & The Role of PPE

Understanding the chemical mechanism is essential for respecting the required safety barriers. Unprotected exposure allows the dibromoacetyl moiety to alkylate biological nucleophiles. Proper PPE acts as a sacrificial barrier, intercepting the electrophile before it reaches the skin or mucous membranes.



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Caption: Mechanism of alpha-bromoketone toxicity and the protective role of PPE.

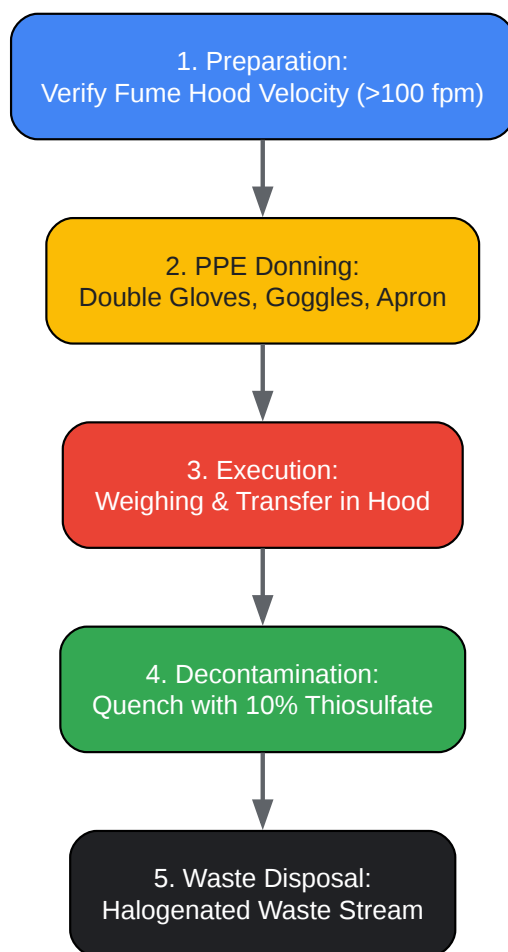
Personal Protective Equipment (PPE) Matrix

Because alpha-haloketones and dibromoacetyl compounds are highly toxic by inhalation and skin contact[4][9], standard laboratory attire is insufficient. The following self-validating PPE system must be strictly adhered to:

PPE Category	Specification	Causality / Rationale
Hand Protection	Double-gloving: Inner Nitrile (4-6 mil), Outer Neoprene or Butyl rubber.	Halogenated organics can rapidly permeate standard single-layer nitrile. The outer layer provides chemical resistance, while the inner layer ensures a secondary barrier[2].
Eye/Face Protection	Indirect-vented chemical splash goggles paired with a full-face shield.	The dibromoacetyl group is a violent lachrymator. Vapors or dust will cause severe ocular burns and uncontrollable tearing[3][10].
Body Protection	Flame-resistant (FR) lab coat and a chemical-resistant (e.g., Tychem) apron.	Prevents skin contact with highly reactive electrophilic dust/spills, mitigating the risk of chemical burns[8].
Respiratory Protection	Primary: Certified Chemical Fume Hood (face velocity 80-120 fpm).	Prevents inhalation of toxic, lachrymatory dust or vapors. Alpha-bromoketones cause severe upper respiratory tract irritation[4].

Operational Workflows & Handling Procedures

To ensure a self-validating safety system, every handling step must include a verification check before proceeding.



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Caption: Standard operating procedure for handling **3-(2,2-Dibromoacetyl)benzotrile**.

Protocol 1: Safe Weighing and Transfer

- Environmental Verification: Verify the chemical fume hood is operational with a face velocity between 80-120 feet per minute (fpm). Never handle this compound on an open bench^[7].
- PPE Inspection & Donning: Inspect outer neoprene gloves for micro-tears by trapping air and applying pressure. Don the FR lab coat, inner nitrile gloves, outer gloves, chemical splash goggles, and face shield.
- Workspace Preparation: Line the fume hood working surface with a disposable, chemical-resistant bench pad. Place a calibrated analytical balance inside the hood.

- **Static Mitigation:** Halogenated powders can hold static charges. Use an anti-static bar or zero-stat gun around the balance and the weighing boat to prevent the aerosolization of the toxic powder.
- **Transfer Execution:** Using a clean, dry anti-static spatula, carefully transfer the required mass of **3-(2,2-Dibromoacetyl)benzotrile** into a pre-tared vial.
- **Containment:** Immediately cap the source bottle and the receiving vial tightly before removing them from the fume hood.

Decontamination and Spill Mitigation

Causality of Quenching: The alpha-bromoketone moiety is highly susceptible to nucleophilic attack. Using a mild nucleophile like sodium thiosulfate effectively displaces the bromide ions, converting the toxic alkylating agent into a water-soluble, non-hazardous thioether derivative.

Protocol 2: Spill Response

- **Evacuation & Isolation:** If a spill occurs outside the fume hood, immediately evacuate the area and allow the HVAC system to clear lachrymatory vapors[10].
- **Neutralization Solution Preparation:** Prepare a 10% (w/v) aqueous solution of sodium thiosulfate combined with 5% sodium bicarbonate (to neutralize any hydrobromic acid generated during hydrolysis).
- **Application:** Gently pour the neutralization solution over the spill, starting from the perimeter and working inward to prevent spreading.
- **Incubation:** Allow a minimum of 15-20 minutes of contact time to ensure complete nucleophilic quenching of the dibromoacetyl groups.
- **Cleanup:** Absorb the neutralized liquid with inert absorbent pads.
- **Surface Wash:** Wash the affected area with soap and water, followed by an ethanol wipe-down.

Waste Disposal Plan

- Segregation: All materials contaminated with **3-(2,2-Dibromoacetyl)benzotrile** (including gloves, bench pads, and empty vials) must be segregated into a dedicated "Halogenated Organic Waste" stream[11].
- Containment: Solid waste must be placed in a sealed, puncture-resistant secondary container to prevent the off-gassing of lachrymatory vapors into the laboratory environment.
- Labeling: Clearly label the waste container with the chemical name, CAS number (212374-08-8), and the hazards: "Toxic, Lachrymator, Halogenated Organic."

References

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